

An In-depth Technical Guide to 5-Bromobenzofuran-3(2H)-one

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 5-Bromobenzofuran-3(2H)-one

Cat. No.: B1278996

[Get Quote](#)

CAS Number: 54450-20-3

This technical guide provides a comprehensive overview of **5-Bromobenzofuran-3(2H)-one**, a key heterocyclic intermediate in synthetic and medicinal chemistry. It is intended for researchers, scientists, and professionals in drug development, offering detailed information on its properties, synthesis, and potential applications.

Chemical and Physical Properties

5-Bromobenzofuran-3(2H)-one, also known as 5-Bromocoumaran-3-one, is a solid organic compound. Its core structure consists of a benzene ring fused to a furanone ring, with a bromine atom substituted at the 5-position. This structure imparts specific reactivity, making it a valuable building block in organic synthesis.

Table 1: Physicochemical Properties of **5-Bromobenzofuran-3(2H)-one**

Property	Value	Reference(s)
CAS Number	54450-20-3	[1][2]
Molecular Formula	C ₈ H ₅ BrO ₂	[1][3]
Molecular Weight	213.03 g/mol	[1]
Appearance	Pink to red or orange crystalline solid/powder	[4]
Melting Point	69 °C	[5]
Boiling Point	319.5 °C (Predicted)	[5]
Density	1.742 g/cm ³ (Predicted)	
Solubility	Soluble in most organic solvents; insoluble in water.	[4]
Storage	2-8°C, sealed in a dry environment.	[1]

Table 2: Spectroscopic Data Identifiers

Spectroscopic Data	Identifier/Reference
MDL Number	MFCD06738724
InChI Key	UXUCDQLDYILHQI-UHFFFAOYSA-N
SMILES	O=C1CO/C2=C/C=C(Br)\C=C\12

Synthesis and Reactivity

The synthesis of benzofuran-3(2H)-ones, including the 5-bromo derivative, can be achieved through several synthetic routes. A common and effective method is the intramolecular Friedel-Crafts cyclization of the corresponding phenoxyacetic acid or its acid chloride derivative.

General synthetic workflow for **5-Bromobenzofuran-3(2H)-one**.

Experimental Protocol: Synthesis via Intramolecular Friedel-Crafts Cyclization

The following is a representative protocol for the synthesis of **5-Bromobenzofuran-3(2H)-one** based on established methods for analogous compounds.

Step 1: Synthesis of 2-(4-bromophenoxy)acetic acid

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 4-bromophenol in an aqueous solution of sodium hydroxide.
- To this solution, add a solution of chloroacetic acid.
- Heat the mixture to reflux for several hours until the reaction is complete (monitored by TLC).
- After cooling to room temperature, acidify the reaction mixture with hydrochloric acid to precipitate the product.
- Filter the solid, wash with cold water, and dry to yield 2-(4-bromophenoxy)acetic acid.

Step 2: Synthesis of 2-(4-bromophenoxy)acetyl chloride

- In a fume hood, suspend the dried 2-(4-bromophenoxy)acetic acid in a suitable solvent such as dichloromethane or toluene.
- Slowly add thionyl chloride or oxalyl chloride to the suspension at room temperature.
- Heat the mixture to reflux for a few hours until the solid dissolves and gas evolution ceases.
- Remove the solvent and excess reagent under reduced pressure to obtain the crude 2-(4-bromophenoxy)acetyl chloride, which can be used directly in the next step.

Step 3: Intramolecular Friedel-Crafts Cyclization to **5-Bromobenzofuran-3(2H)-one**

- In a dry reaction vessel under an inert atmosphere, dissolve the crude 2-(4-bromophenoxy)acetyl chloride in a dry, non-polar solvent like dichloromethane or nitrobenzene.

- Cool the solution in an ice bath and slowly add a Lewis acid catalyst, such as anhydrous aluminum chloride, in portions.
- Allow the reaction mixture to stir at low temperature and then gradually warm to room temperature. The reaction progress should be monitored by TLC.
- Upon completion, quench the reaction by carefully pouring the mixture into ice-cold water.
- Extract the product with an organic solvent (e.g., ethyl acetate), wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography or recrystallization to obtain pure **5-Bromobenzofuran-3(2H)-one**.

Applications in Research and Development

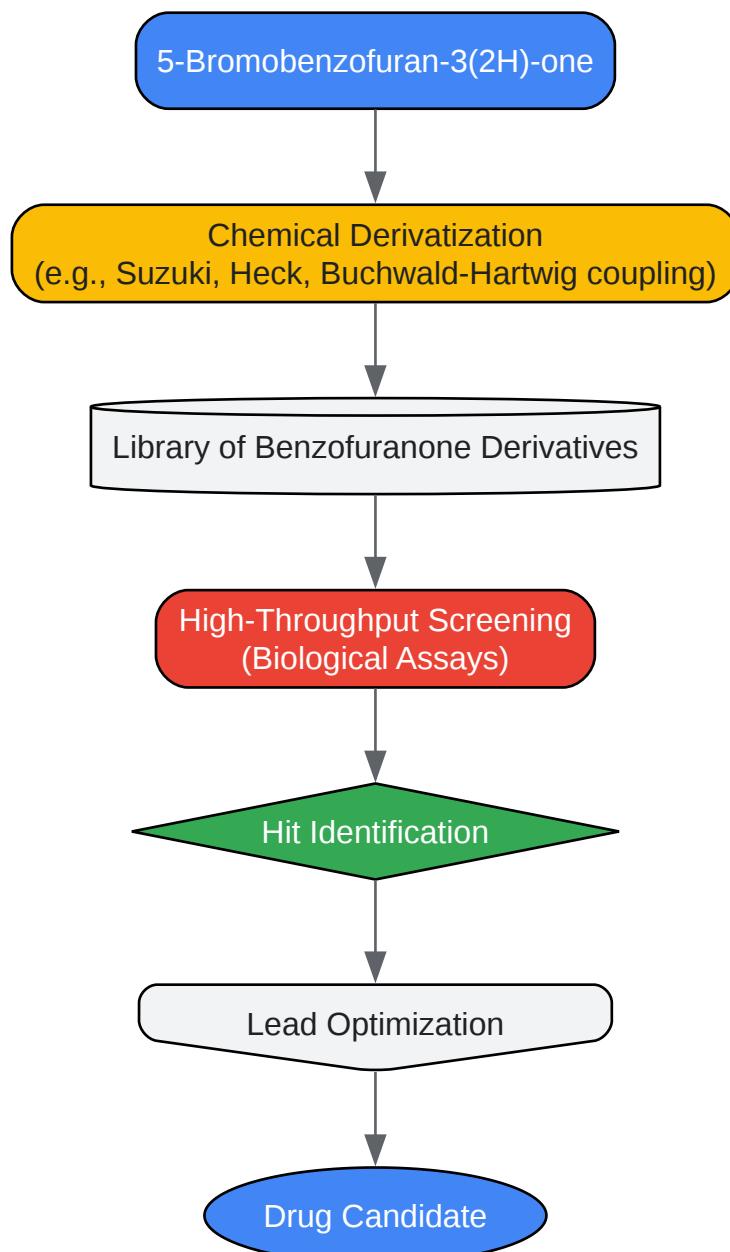
5-Bromobenzofuran-3(2H)-one is a versatile intermediate in the synthesis of more complex molecules, particularly in the pharmaceutical and materials science sectors.^[6]

Pharmaceutical and Medicinal Chemistry

The benzofuran-3(2H)-one scaffold is a privileged structure in medicinal chemistry, and its derivatives have been investigated for a wide range of biological activities. The bromine atom on the 5-position of the title compound provides a handle for further functionalization through cross-coupling reactions, allowing for the generation of diverse chemical libraries for drug discovery.

Derivatives of the benzofuran-3(2H)-one core have been explored as:

- Anticancer Agents: Certain brominated benzofuran derivatives have shown cytotoxicity against various cancer cell lines.^[7]
- Enzyme Inhibitors: The benzofuranone scaffold has been identified as a core structure for inhibitors of enzymes such as Death-associated protein kinase-related apoptosis-inducing kinase-2 (DRAK2) and alkaline phosphatase.^{[8][9]}
- Agents for Neurodegenerative Diseases: Some derivatives have been investigated for their potential in treating Alzheimer's disease by inhibiting beta-amyloid aggregation.^[10]



[Click to download full resolution via product page](#)

Role of **5-Bromobenzofuran-3(2H)-one** in a drug discovery workflow.

Materials Science

The benzofuran scaffold is also of interest in materials science. Its derivatives have been explored for applications in organic electronics, such as in the development of organic light-emitting diodes (OLEDs) and fluorescent probes. The inherent fluorescence of some benzofuran derivatives makes them suitable for these applications.

Safety and Handling

5-Bromobenzofuran-3(2H)-one should be handled in a well-ventilated area or fume hood.

Standard personal protective equipment, including safety glasses, gloves, and a lab coat, should be worn. Avoid inhalation of dust and contact with skin and eyes. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

Conclusion

5-Bromobenzofuran-3(2H)-one is a valuable and versatile chemical intermediate with significant potential in organic synthesis, particularly for the development of new pharmaceuticals and functional materials. Its straightforward synthesis and the reactivity of the bromine substituent make it an attractive starting material for the creation of diverse molecular architectures. Further research into the biological activities of its derivatives is likely to uncover new therapeutic applications.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 54450-20-3|5-Bromobenzofuran-3(2H)-one|BLD Pharm [bldpharm.com]
- 2. 2-Benzylidenebenzofuran-3(2H)-ones as a new class of alkaline phosphatase inhibitors: synthesis, SAR analysis, enzyme inhibitory kinetics and computational studies - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Synthesis and oxidant properties of novel (5-bromobenzofuran-2-yl)(3-methyl-3-mesitylcyclobutyl)ketonethiosemicarbazone - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. imjst.org [imjst.org]
- 5. 5-Bromobenzofuran-3(2H)-one | 54450-20-3 [sigmaaldrich.com]
- 6. researchgate.net [researchgate.net]
- 7. New Derivatives of 1-(3-Methyl-1-Benzofuran-2-yl)Ethan-1-one: Synthesis and Preliminary Studies of Biological Activity - PMC [pmc.ncbi.nlm.nih.gov]

- 8. Discovery of benzofuran-3(2H)-one derivatives as novel DRAK2 inhibitors that protect islet β -cells from apoptosis - East China Normal University [pure.ecnu.edu.cn]
- 9. 2-Benzylidenebenzofuran-3(2H)-ones as a new class of alkaline phosphatase inhibitors: synthesis, SAR analysis, enzyme inhibitory kinetics and computational studies - RSC Advances (RSC Publishing) [pubs.rsc.org]
- 10. Novel 3-aminobenzofuran derivatives as multifunctional agents for the treatment of Alzheimer's disease - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to 5-Bromobenzofuran-3(2H)-one]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1278996#5-bromobenzofuran-3-2h-one-cas-number-54450-20-3]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com